

# 3,5-Dimethyl-4-methoxybenzoic acid molecular weight and formula

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## Compound of Interest

Compound Name: 3,5-Dimethyl-4-methoxybenzoic acid

Cat. No.: B181661

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An In-Depth Technical Guide on **3,5-Dimethyl-4-methoxybenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the physicochemical properties, experimental protocols, and relevant biological pathways associated with **3,5-Dimethyl-4-methoxybenzoic acid**. The data and methodologies presented are intended to support research and development activities involving this compound.

## Core Physicochemical Properties

**3,5-Dimethyl-4-methoxybenzoic acid**, also known as 3,5-Dimethyl-p-anisic acid, is a substituted benzoic acid derivative.<sup>[1]</sup> Its core quantitative data are summarized below.

Property	Value	References
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	180.20 g/mol	<a href="#">[1]</a>
CAS Number	21553-46-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
EC Number	244-441-9	<a href="#">[1]</a>
Melting Point	191-195 °C	
IUPAC Name	4-methoxy-3,5-dimethylbenzoic acid	<a href="#">[1]</a> <a href="#">[3]</a>
SMILES	COc1c(C)cc(cc1C)C(O)=O	
InChI Key	WXVQURJGDUNJCS-UHFFFAOYSA-N	<a href="#">[3]</a>

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of benzoic acid derivatives are crucial for reproducible research. The following sections provide example protocols that can be adapted for **3,5-Dimethyl-4-methoxybenzoic acid**.

### Synthesis Protocol: Electrophilic Bromination of 4-Methoxybenzoic Acid

This protocol describes the synthesis of a related compound, 3,5-Dibromo-4-methoxybenzoic acid, from 4-methoxybenzoic acid. It illustrates a common electrophilic substitution reaction on a similar scaffold.[\[4\]](#)

#### Materials:

- 4-methoxybenzoic acid
- Glacial acetic acid
- Bromine

- Anhydrous iron(III) bromide (FeBr<sub>3</sub>)
- 10% Sodium thiosulfate solution
- Ethanol

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve 4-methoxybenzoic acid (1.0 equivalent) in glacial acetic acid.[4]
- Add a catalytic amount of anhydrous iron(III) bromide (FeBr<sub>3</sub>).[4]
- From the dropping funnel, add a solution of bromine (2.2 equivalents) in glacial acetic acid dropwise to the reaction mixture while stirring at room temperature.[4]
- After the addition is complete, heat the mixture to reflux for 4-6 hours. Monitor the reaction's progress using Thin Layer Chromatography (TLC).[4]
- Once the reaction is complete, cool the mixture to room temperature and pour it into cold water.[4]
- Quench excess bromine by adding a 10% sodium thiosulfate solution until the orange color dissipates.[4]
- Collect the resulting precipitate by vacuum filtration and wash it with cold water.[4]
- Purify the crude product by recrystallizing from a minimal amount of hot ethanol. Allow the solution to cool to crystallize, then collect the pure crystals by vacuum filtration.[4]
- Dry the final product under a vacuum.[4]

## Analytical Protocol: Purity Assessment by Acid-Base Titration

Acid-base titration is a straightforward and cost-effective method for determining the purity of a bulk acidic compound like **3,5-Dimethyl-4-methoxybenzoic acid**.[5]

**Materials:**

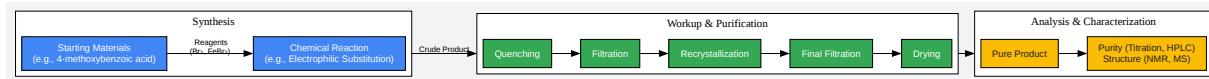
- **3,5-Dimethyl-4-methoxybenzoic acid** sample
- Standardized 0.1 M Sodium Hydroxide (NaOH) solution
- Ethanol (neutralized)
- Phenolphthalein indicator

**Procedure:**

- Accurately weigh approximately 200-300 mg of the **3,5-Dimethyl-4-methoxybenzoic acid** sample.[\[5\]](#)
- Dissolve the sample in 50 mL of neutralized ethanol.[\[5\]](#)
- Add 2-3 drops of phenolphthalein indicator to the solution.[\[5\]](#)
- Titrate the solution with a standardized 0.1 M NaOH solution until a persistent faint pink color is observed, indicating the endpoint.[\[5\]](#)
- Record the volume of the NaOH titrant used.
- Calculate the assay content based on the molecular weight of the analyte and the volume and concentration of the titrant.

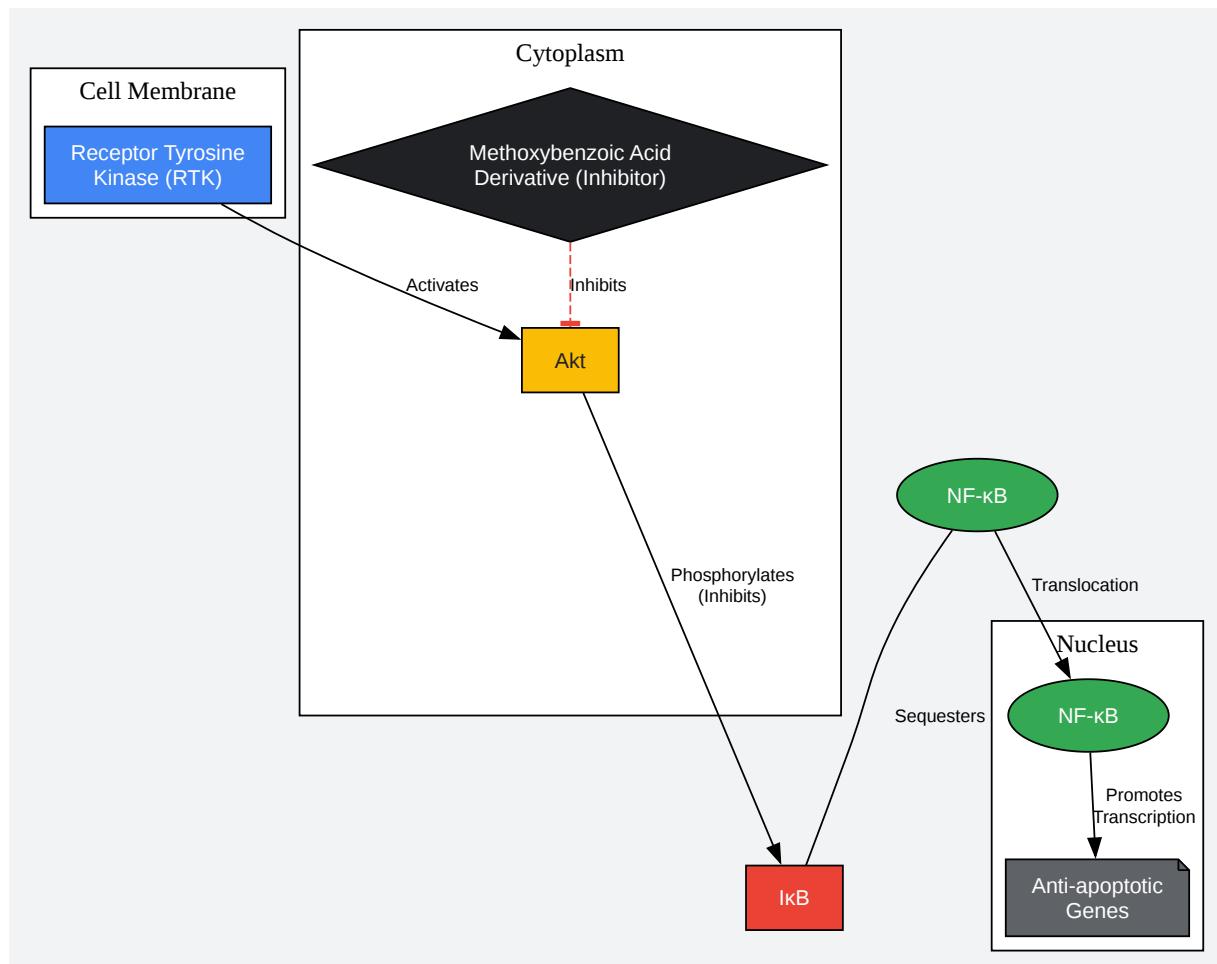
## Signaling Pathways and Workflows

Visualizing complex biological pathways and experimental procedures is essential for clarity and understanding. Derivatives of methoxybenzoic acid have been noted for their biological activities, including potential anticancer effects through the inhibition of cell survival pathways.  
[\[6\]](#)



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Caption: General workflow for chemical synthesis, purification, and analysis.



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Caption: Inhibition of the Akt/NF-κB cell survival pathway by a methoxybenzoic acid derivative.  
[6]

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